Personal protective equipment for handling CM304

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Compound of Interest

Compound Name:	*CM304*
Cat. No.:	*B15619649*

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Essential Safety and Handling Guide for CM304

For researchers, scientists, and drug development professionals, rigorous adherence to safety protocols is paramount when handling investigational compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **CM304**, a selective sigma-1 receptor antagonist. Given that a specific Safety Data Sheet (SDS) for **CM304** is not readily available, this guidance is based on the precautionary principle and safety data for structurally related benzothiazole compounds.

Disclaimer: This information is for guidance purposes only and should be supplemented by a thorough risk assessment conducted by the user's institution. Always consult with your institution's Environmental Health and Safety (EHS) department for specific handling and disposal requirements.

Compound Information

CM304 is a research chemical identified as a highly selective sigma-1 receptor antagonist.[1] It is intended for laboratory research use only and is not for human or veterinary use.[1]

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Property	Value
Chemical Name	3-(2-(Azepan-1-yl)ethyl)-6-(3-fluoropropyl)benzo[d]thiazol-2(3H)-one hydrochloride[2][3]
Synonyms	CM-304, CM 304[1]
CAS Number	1417742-48-3[1][3]
Molecular Formula	C18H26ClFN2OS[1][2][3]
Molecular Weight	372.93 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[2]
Storage	Store in a dry, dark place at 0 - 4°C for short-term and -20°C for long-term storage.[2]

Hazard Assessment and Personal Protective Equipment (PPE)

While **CM304** is shipped as a non-hazardous chemical, the toxicological properties of this novel compound have not been fully investigated.[1] Therefore, it should be handled with caution, assuming it is potentially hazardous. Based on the hazard profiles of related benzothiazole compounds, the following potential hazards should be considered.[4]

Hazard Classification	Potential Hazard
Acute Toxicity (Oral)	Potentially harmful if swallowed.[5]
Acute Toxicity (Dermal)	Potentially harmful in contact with skin.
Acute Toxicity (Inhalation)	Potentially harmful if inhaled.
Eye Irritation	May cause serious eye irritation.[5]
Skin Irritation	May cause skin irritation.[5]
Aquatic Hazard	Potentially harmful to aquatic life.

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To mitigate these potential risks, the following personal protective equipment is mandatory when handling **CM304**:

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or safety glasses with side shields.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	A laboratory coat should be worn at all times.
Respiratory Protection	A NIOSH-approved respirator is recommended if handling large quantities or if there is a risk of generating dust or aerosols.[4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **CM304** in a laboratory setting.

- Preparation and Precaution:
  - Before handling, ensure you have read and understood this guide and any institutional SOPs.
  - Work in a well-ventilated area, preferably within a certified chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.
  - Assemble all necessary equipment and materials before you begin.
- Weighing and Solution Preparation:
  - When weighing the solid compound, do so in a fume hood to minimize inhalation exposure.
  - Use appropriate tools (e.g., spatula, weighing paper) to handle the powder. Avoid creating dust.

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  - To prepare a stock solution, add the solvent (e.g., DMSO) to the vial containing the pre-weighed compound.
  - Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Experimental Use:
  - When using **CM304** in experiments, handle all solutions with care to avoid splashes and spills.
  - Use appropriate, calibrated pipettes for accurate measurement and to prevent contamination.
  - Keep all containers with **CM304** clearly labeled and sealed when not in use.
- Post-Experiment Procedures:
  - Decontaminate all surfaces and equipment that have come into contact with **CM304** using an appropriate solvent (e.g., 70% ethanol), followed by a general-purpose laboratory cleaner.
  - Properly dispose of all waste as outlined in the disposal plan below.
  - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.

Disposal Plan

All waste materials contaminated with **CM304** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.

- Waste Segregation:
  - Do not mix **CM304** waste with other waste streams.
  - Establish separate, clearly labeled waste containers for solid and liquid waste.
- Solid Waste Disposal:

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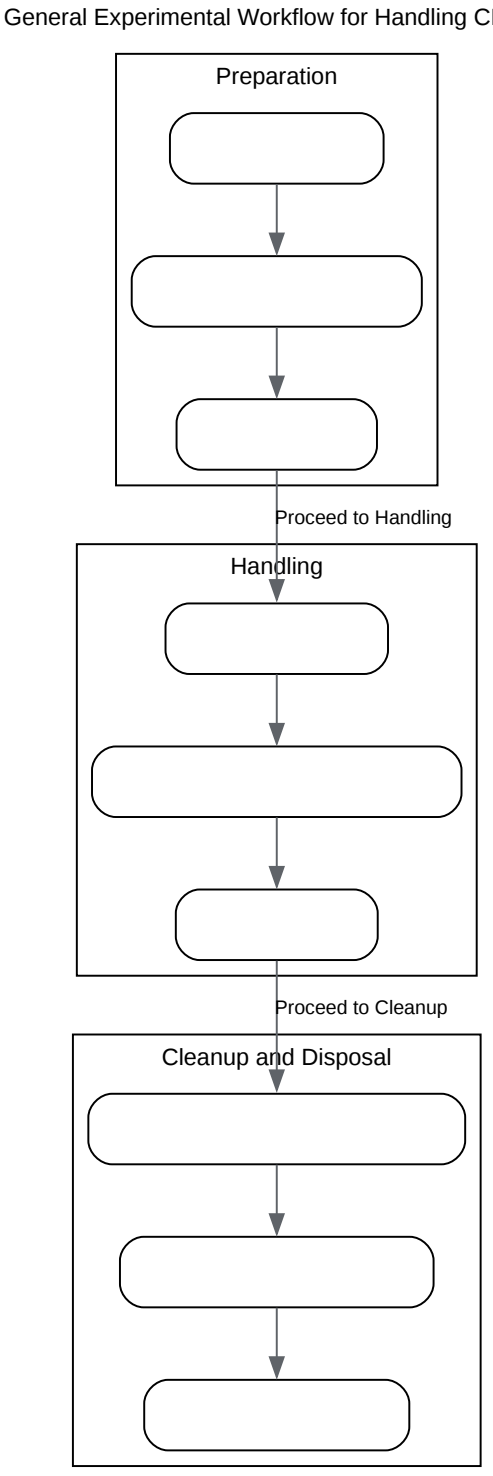
- Solid waste includes contaminated gloves, weighing paper, pipette tips, and any unused **CM304** powder.
- Place all solid waste into a designated, sealable, and chemically compatible container.[4]
- The container must be labeled "Hazardous Waste" and include the full chemical name: "Waste 3-(2-(Azepan-1-yl)ethyl)-6-(3-fluoropropyl)benzo[d]thiazol-2(3H)-one hydrochloride".[4]

- Liquid Waste Disposal:
  - Liquid waste includes unused stock solutions and any other solutions containing **CM304**.
  - Collect all liquid waste in a sealable, leak-proof, and chemically compatible container.
  - The container must be clearly labeled as "Hazardous Waste" with the full chemical name and the solvent used (e.g., "Waste **CM304** in DMSO").
- Storage and Final Disposal:
  - Store all waste containers in a designated hazardous waste accumulation area that is secure and well-ventilated.
  - Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

Experimental Workflow and Signaling Pathway Diagrams

To ensure clarity in experimental procedures and understanding of the compound's mechanism of action, the following diagrams are provided.

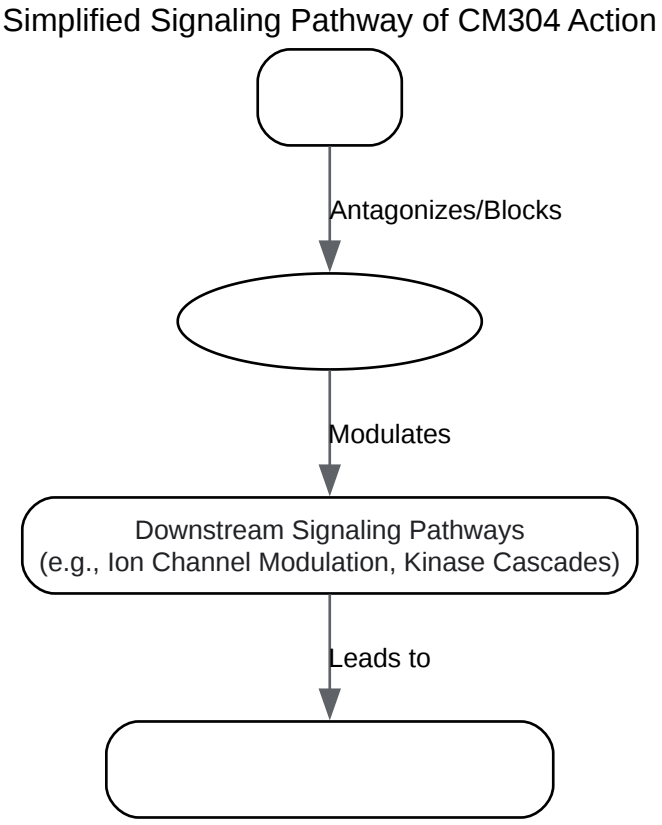
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Caption: General workflow for safely handling the research compound **CM304**.

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Caption: Simplified action of **CM304** as a Sigma-1 receptor antagonist.

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- To cite this document: BenchChem. [Personal protective equipment for handling CM304]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619649/docs#personal-protective-equipment-for-handling-cm304]

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